

# An In-depth Technical Guide to Ohchinin: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Ohchinin*

Cat. No.: *B1157707*

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## Introduction

**Ohchinin** is a naturally occurring limonoid, a class of highly oxygenated triterpenoid compounds.[1] Isolated from the fruit of the Chinaberry tree (*Melia azedarach*), **Ohchinin** is part of a complex mixture of bioactive molecules produced by this plant.[1] Limonoids, in general, are known for a wide array of biological activities, and as such, **Ohchinin** represents a molecule of significant interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Ohchinin**, supported by experimental details where available.

## Chemical Structure and Identification

**Ohchinin** possesses a complex, polycyclic structure characteristic of limonoids. Its chemical identity is well-established through various spectroscopic and analytical techniques.

The definitive structure of **Ohchinin** features multiple stereocenters, contributing to its molecular complexity. The systematic IUPAC name for **Ohchinin** is [(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-6-(furan-3-yl)-14-hydroxy-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.02,9.04,8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate.[2]

Table 1: Chemical Identifiers for **Ohchinin**

Identifier	Value	Reference(s)
CAS Number	67023-80-7	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>36</sub> H <sub>42</sub> O <sub>8</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	602.7 g/mol	<a href="#">[2]</a>
IUPAC Name	[(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-6-(furan-3-yl)-14-hydroxy-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.02,9.04,8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate	<a href="#">[2]</a>
SMILES	<chem>CC1=C2--INVALID-LINK--O[C@H]4[C@@]2(--INVALID-LINK--C)O)OC(=O)/C=C/C7=CC=CC=C7)C"&gt;C@@HCC(=O)OC)C</chem>	<a href="#">[3]</a>

## Physicochemical Properties

The physicochemical properties of **Ohchinin** are crucial for its handling, formulation, and pharmacokinetic profiling. While comprehensive experimental data is limited, some key properties have been reported or calculated.

Table 2: Physicochemical Properties of **Ohchinin**

Property	Value	Reference(s)
Physical State	Solid (assumed)	
Solubility	Soluble in DMSO	[4]
Storage	Short term at 0°C, long term at -20°C, desiccated	[4]

## Spectroscopic Data

The structural elucidation of **Ohchinin** has been primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 3: Spectroscopic Data for **Ohchinin**

Technique	Data Highlights	Reference(s)
<sup>13</sup> C NMR	Data available on PubChem	[2]
Mass Spectrometry	GC-MS data available on PubChem	[2]

Detailed spectral data and assignments are available through the referenced databases.

## Biological Activity and Potential Applications

While specific studies on the biological activity of isolated **Ohchinin** are not extensively available in the public domain, the well-documented bioactivities of other limonoids from *Melia azedarach* provide a strong basis for predicting its potential therapeutic and agrochemical applications. Limonoids from this plant are particularly noted for their insecticidal and cytotoxic properties.

### Insecticidal Activity

Limonoids are a well-established class of insecticidal natural products. It is highly probable that **Ohchinin** contributes to the overall insecticidal activity of *Melia azedarach* extracts. The

mechanism of action for insecticidal limonoids often involves antifeedant effects, growth disruption, and direct toxicity.

## Cytotoxic Activity

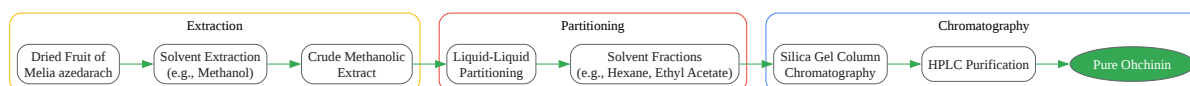
Many limonoids have demonstrated significant cytotoxic effects against various cancer cell lines. This activity is a key area of interest for the development of new anticancer agents. The complex structure of **Ohchinin** presents multiple pharmacophores that could interact with biological targets relevant to cancer pathology.

## Experimental Protocols

The following sections detail generalized experimental protocols relevant to the study of **Ohchinin**, from its isolation to the evaluation of its biological activities.

### Isolation of Ohchinin from *Melia azedarach*

A general workflow for the isolation of limonoids like **Ohchinin** from plant material is depicted below. This process typically involves extraction, partitioning, and chromatographic separation.



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Figure 1. General workflow for the isolation of **Ohchinin**.

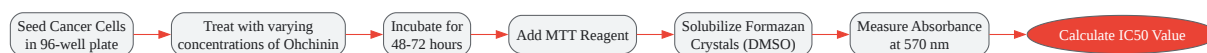
#### Methodology:

- **Extraction:** Dried and powdered fruit material of *Melia azedarach* is subjected to exhaustive extraction with a polar solvent such as methanol at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.

- **Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Limonoids like **Ohchinin** are typically enriched in the ethyl acetate fraction.
- **Chromatographic Separation:** The enriched fraction is subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate). Fractions are monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Ohchinin** are further purified by High-Performance Liquid Chromatography (HPLC), often using a reversed-phase column, to yield the pure compound.

## Cytotoxicity Assay

The potential cytotoxic activity of **Ohchinin** can be evaluated against a panel of human cancer cell lines using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.



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Figure 2. Workflow for a typical cytotoxicity assay.

### Methodology:

- **Cell Culture:** Human cancer cell lines are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Treatment:** The cells are then treated with various concentrations of **Ohchinin** (typically in a logarithmic series) dissolved in a suitable solvent (e.g., DMSO, with the final concentration not exceeding 0.1%). Control wells receive the solvent alone.

- **Incubation:** The plates are incubated for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- **MTT Assay:** After incubation, the medium is replaced with fresh medium containing MTT. The plates are incubated for another 4 hours, during which viable cells metabolize MTT into purple formazan crystals.
- **Solubilization and Measurement:** The formazan crystals are dissolved in a solubilization solution (e.g., DMSO), and the absorbance is measured using a microplate reader at a wavelength of 570 nm.
- **Data Analysis:** The percentage of cell viability is calculated relative to the control, and the IC<sub>50</sub> (the concentration of the compound that inhibits 50% of cell growth) is determined from the dose-response curve.

## Signaling Pathways

The specific signaling pathways modulated by **Ohchinin** have not yet been elucidated. However, based on the known mechanisms of other cytotoxic natural products, potential pathways that could be affected by **Ohchinin** include those involved in apoptosis, cell cycle regulation, and cellular stress responses. Further research is required to identify the precise molecular targets and mechanisms of action of **Ohchinin**.

## Conclusion

**Ohchinin** is a complex limonoid with a chemical structure that suggests significant potential for biological activity. While specific experimental data on its properties and bioactivities are still emerging, its origin from *Melia azedarach*, a plant rich in insecticidal and cytotoxic compounds, points towards promising avenues for future research. The protocols outlined in this guide provide a framework for the further investigation of **Ohchinin**, which may lead to the development of new therapeutic agents or agrochemicals. The detailed structural and physicochemical information presented here serves as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development.

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